

Safety and handling precautions for 2-Amino-6-bromonaphthalene

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Compound of Interest

Compound Name: 2-Amino-6-bromonaphthalene

Cat. No.: B125385

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An In-depth Technical Guide on the Safety and Handling of **2-Amino-6-bromonaphthalene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-6-bromonaphthalene is an aromatic amine used in the synthesis of various organic compounds, including materials for light-emitting diodes and novel naphthylisothiocyanates.[1] [2] As with any chemical reagent, a thorough understanding of its properties and potential hazards is crucial for safe handling in a laboratory setting. This guide provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses related to **2-Amino-6-bromonaphthalene**.

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Amino-6-bromonaphthalene** is presented in the table below. This information is essential for proper storage and handling.

| Property | Value | Source |
|---------------------|---------------------------------------|-----------|
| CAS Number | 7499-66-3 | [1][3][4] |
| Molecular Formula | C10H8BrN | [1][3][4] |
| Molecular Weight | 222.08 g/mol | [1][3] |
| Appearance | Grey or beige solid | [1][2] |
| Melting Point | 128 °C | [1][2][5] |
| Boiling Point | 155-160 °C at 1 Torr | [1][2][5] |
| Density (Predicted) | 1.563 ± 0.06 g/cm ³ | [1][2] |
| Solubility | Slightly soluble in DMSO and Methanol | [1][2] |
| pKa (Predicted) | 3.66 ± 0.10 | [1][2] |


Hazard Identification and Classification

2-Amino-6-bromonaphthalene is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

| Hazard Class | Category | Hazard Statement |
|---|----------|--|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation |
| Acute Toxicity, Inhalation | 4 | H332: Harmful if inhaled |
| Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation) | 3 | H335: May cause respiratory irritation |

Source:[2][3]

GHS Pictogram:

 alt text

Signal Word: Warning[2][3]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are paramount to minimizing exposure risks.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid powder to avoid dust formation.[6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE)

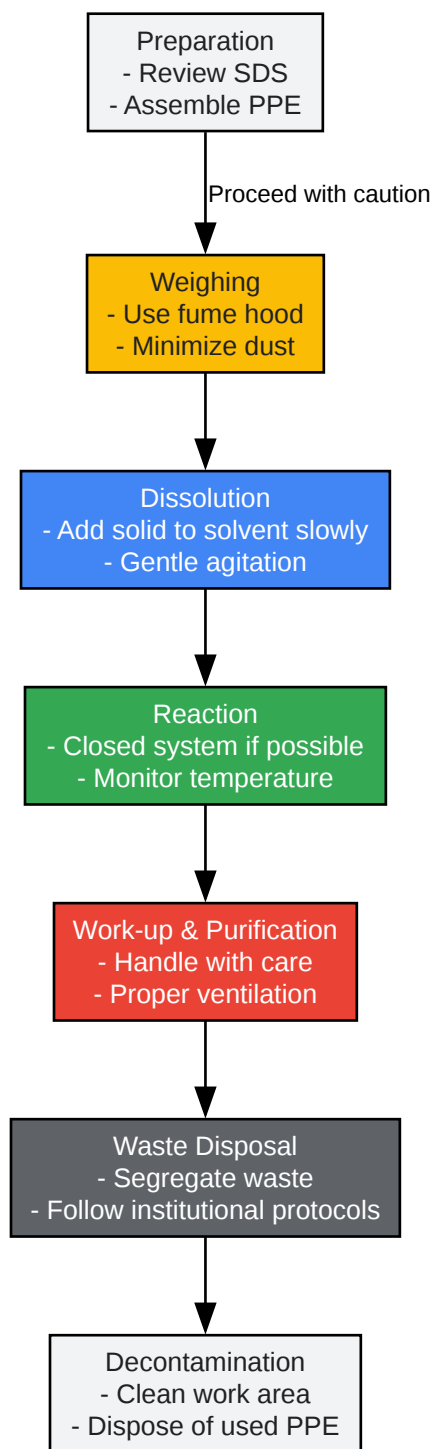
| PPE Type | Specifications |
|------------------------|---|
| Eye/Face Protection | Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. |
| Skin Protection | Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. Gloves must be inspected prior to use and disposed of properly after handling. |
| Respiratory Protection | For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.[7] |

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Experimental Workflow for Safe Handling

The following diagram outlines a general workflow for safely handling **2-Amino-6-bromonaphthalene** in a laboratory setting.



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Caption: General laboratory workflow for handling **2-Amino-6-bromonaphthalene**.

First-Aid Measures

In the event of exposure, immediate action is critical. The following are first-aid guidelines:

| Exposure Route | First-Aid Procedure |
|----------------|---|
| Inhalation | Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[8] |
| Skin Contact | Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. |
| Ingestion | Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8] |

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents and strong bases.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides, nitrogen oxides, and hydrogen bromide gas.
- Hazardous Reactions: None reported under normal processing.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation. Evacuate personnel to a safe area.^[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[8]
- Methods for Containment and Cleaning Up: Sweep up the spilled solid material and shovel it into a suitable container for disposal. Avoid generating dust.^[7] Clean the affected area thoroughly.

Storage and Disposal

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.^[1]^[7] Keep in a dark place.^[1]
- Disposal: Dispose of waste contents and containers in accordance with local, regional, and national regulations.

Conclusion

2-Amino-6-bromonaphthalene is a valuable research chemical that requires careful handling due to its potential health hazards. By following the guidelines outlined in this technical guide, researchers can minimize risks and ensure a safe laboratory environment. Always consult the most up-to-date Safety Data Sheet (SDS) before use.

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